

A Technical Guide to the Structural Differences Between L-(+)-Ampicillin-d5 and Ampicillin

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Compound of Interest

Compound Name: L-(+)-Ampicillin-d5

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide elucidates the core structural distinctions between **L-(+)-Ampicillin-d5** and its non-deuterated counterpart, ampicillin. Designed for researchers, scientists, and drug development professionals, this document provides a comprehensive overview of their physicochemical properties, the analytical techniques used for their characterization, and the practical implications of isotopic labeling.

Introduction: The Significance of Isotopic Labeling

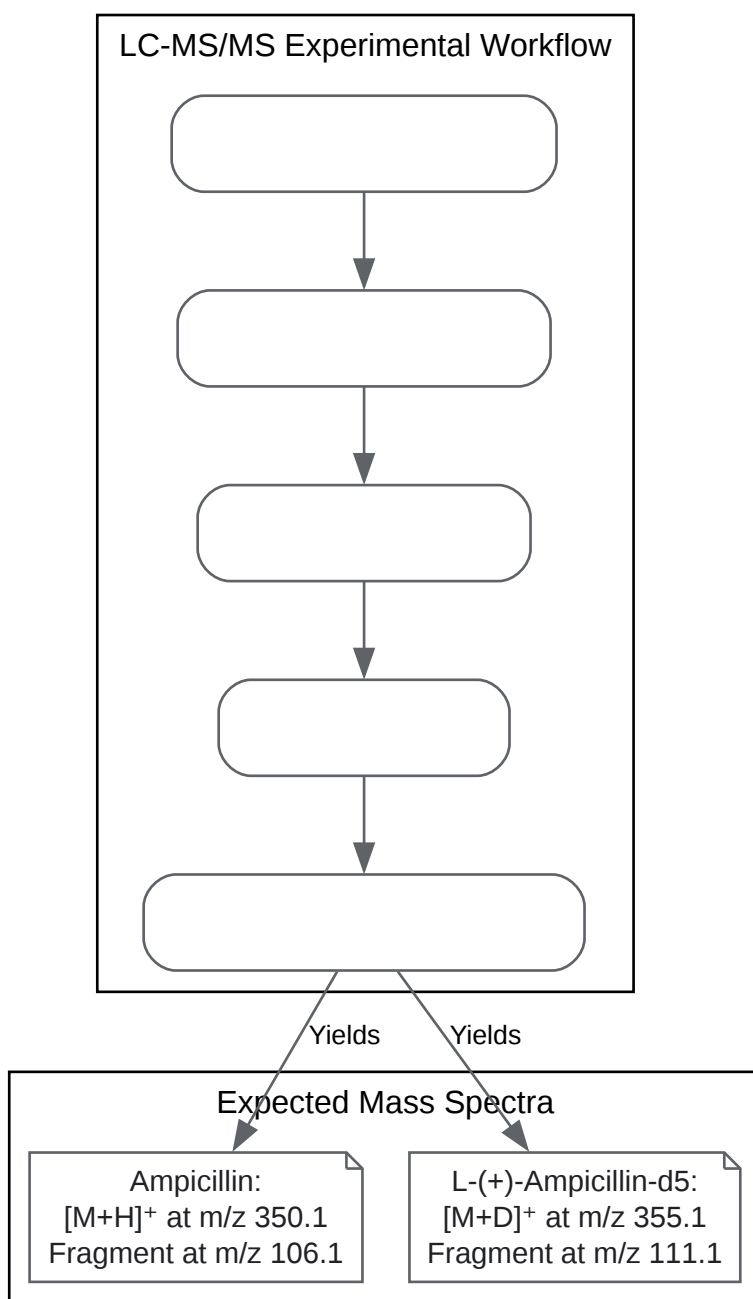
Ampicillin is a widely utilized broad-spectrum β -lactam antibiotic. The introduction of stable isotopes, such as deuterium (^2H or D), into its molecular structure to create **L-(+)-Ampicillin-d5**, offers a powerful tool for a variety of scientific applications. The primary use of **L-(+)-Ampicillin-d5** is as an internal standard in quantitative bioanalytical assays, particularly those employing mass spectrometry. Its structural and chemical similarity to ampicillin, combined with a distinct mass difference, allows for precise and accurate quantification of the parent drug in complex biological matrices.

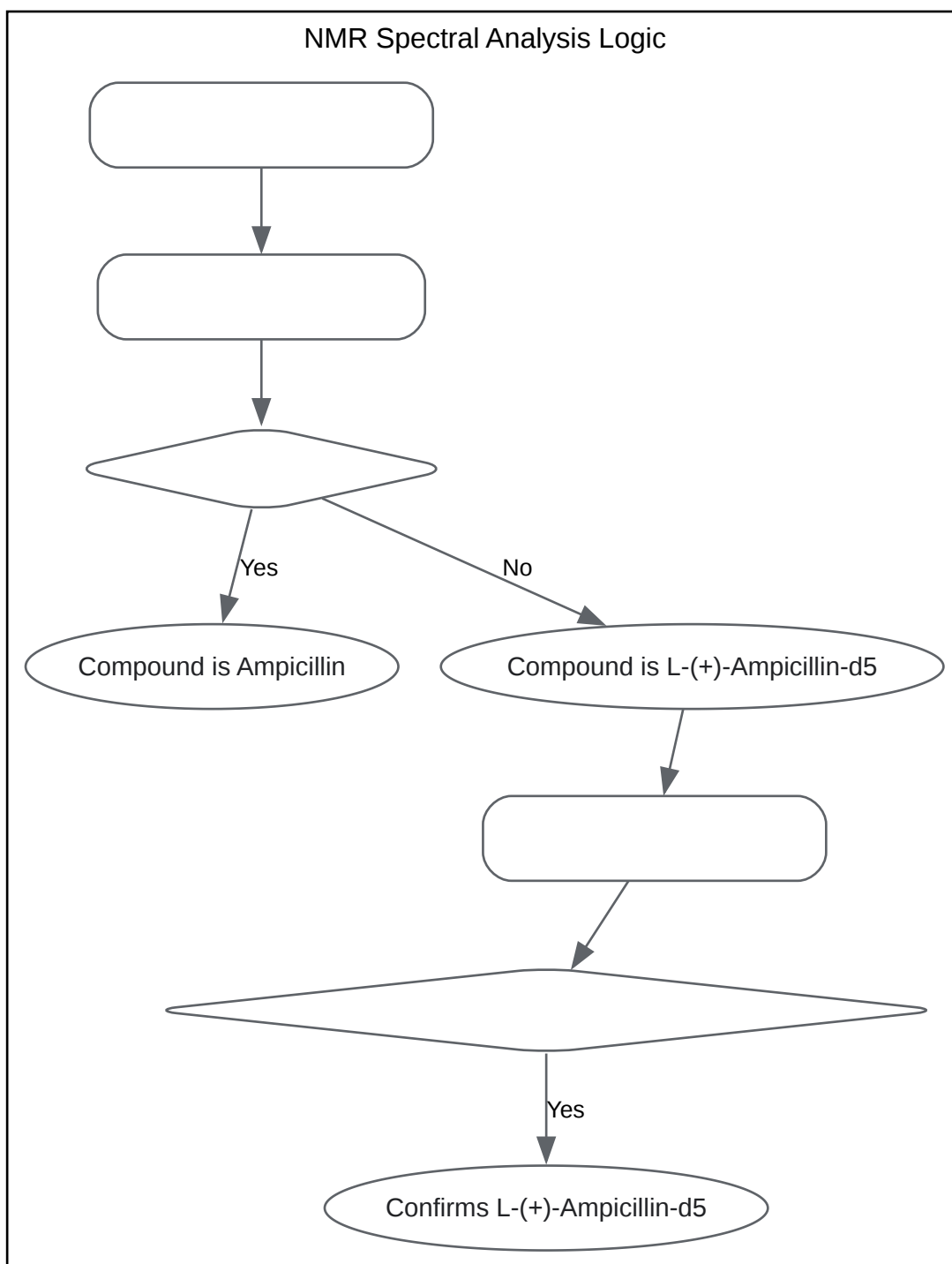
Core Structural Differences

The fundamental structural difference between **L-(+)-Ampicillin-d5** and ampicillin lies in the isotopic composition of the phenyl side chain. In **L-(+)-Ampicillin-d5**, the five hydrogen atoms on the phenyl ring are replaced with five deuterium atoms.^{[1][2]} This substitution does not alter

the core β -lactam ring or the aminopenicillanic acid backbone, thus preserving the chemical reactivity and biological activity of the molecule.

The following diagram illustrates this key structural modification:





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References

- 1. caymanchem.com [caymanchem.com]
- 2. scbt.com [scbt.com]
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